(Rac)-Lys-SMCC-DM1 stability and storage conditions

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Compound of Interest	
Compound Name:	*(Rac)-Lys-SMCC-DM1*
Cat. No.:	*B10801088* Get Quote

Technical Support Center: (Rac)-Lys-SMCC-DM1

Welcome to the technical support center for **(Rac)-Lys-SMCC-DM1**. This resource is designed to assist researchers, scientists, and drug development professionals with the stable storage, handling, and use of **(Rac)-Lys-SMCC-DM1** in their experiments.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **(Rac)-Lys-SMCC-DM1**?

A1: Proper storage is crucial to maintain the integrity of **(Rac)-Lys-SMCC-DM1**. For long-term stability, it is recommended to store the compound as a solid or in a stock solution under specific conditions.

Q2: How should I prepare a stock solution of **(Rac)-Lys-SMCC-DM1**?

A2: To prepare a stock solution, dissolve **(Rac)-Lys-SMCC-DM1** in an appropriate organic solvent such as DMSO.[1] Assistance with dissolution can be achieved through ultrasonication. [1] It is important to use a high-quality, anhydrous grade of solvent to minimize hydrolysis.

Q3: What is the recommended storage for stock solutions?

A3: Stock solutions of **(Rac)-Lys-SMCC-DM1** in DMSO should be stored at low temperatures. For extended storage, -80°C is recommended, while for shorter periods, -20°C is acceptable.[2]

To prevent degradation from atmospheric moisture, it is advisable to store the solutions under an inert gas like nitrogen.[2]

Q4: For how long can I store the stock solutions?

A4: When stored at -80°C under nitrogen, the stock solution is stable for up to 6 months.[2] If stored at -20°C under nitrogen, it should be used within 1 month.[2]

Q5: How stable is **(Rac)-Lys-SMCC-DM1** in aqueous solutions or biological media?

A5: The stability of **(Rac)-Lys-SMCC-DM1** in aqueous solutions is influenced by factors such as pH and temperature. The maleimide moiety of the SMCC linker can undergo hydrolysis, particularly at non-neutral pH.[3] While specific kinetic data for **(Rac)-Lys-SMCC-DM1** is not readily available, studies on related antibody-drug conjugates (ADCs) with the SMCC linker suggest that some loss of the maytansinoid payload can occur over time in plasma through thiol elimination, although this process is relatively slow for lysine-linked conjugates.[4] It is recommended to prepare fresh working solutions in aqueous buffers or cell culture media and use them on the same day.

Data Summary

The following tables summarize the recommended storage conditions for **(Rac)-Lys-SMCC-DM1**.

Table 1: Recommended Storage Conditions for Solid **(Rac)-Lys-SMCC-DM1**

Condition	Temperature	Atmosphere	Duration
Long-term	-20°C or -80°C	Dry, Inert Gas (e.g., Nitrogen)	> 1 year
Short-term	4°C	Dry, Inert Gas (e.g., Nitrogen)	Weeks to months

Table 2: Recommended Storage Conditions for **(Rac)-Lys-SMCC-DM1** Stock Solutions (in DMSO)

Temperature	Atmosphere	Duration
-80°C	Nitrogen	Up to 6 months[2]
-20°C	Nitrogen	Up to 1 month[2]

Troubleshooting Guide

Issue	Possible Cause	Recommendation
Precipitation observed in stock solution upon storage at -20°C or -80°C.	The solubility of the compound may have been exceeded, or the solvent may have absorbed water.	Gently warm the solution and vortex or sonicate to redissolve. Ensure the use of anhydrous solvent for preparing the stock solution. For long-term storage, consider aliquoting the stock solution to avoid repeated freeze-thaw cycles.
Inconsistent results in cell-based assays.	Degradation of (Rac)-Lys-SMCC-DM1 in the working solution.	Prepare fresh working solutions in your assay buffer or media immediately before each experiment. Avoid storing the compound in aqueous solutions for extended periods.
Loss of compound activity over time in in-vivo studies.	Potential instability in the formulation or in systemic circulation.	While the SMCC linker is relatively stable, some degradation can occur. It is crucial to use a validated formulation and analytical methods to assess the stability of the compound in the chosen vehicle and to monitor its levels in biological samples.

Experimental Protocols

Protocol 1: General Procedure for Assessing the Stability of **(Rac)-Lys-SMCC-DM1** in a Buffered Solution

This protocol outlines a general method to evaluate the stability of **(Rac)-Lys-SMCC-DM1** in a specific buffer at a set temperature.

- Preparation of Stock Solution: Prepare a concentrated stock solution of **(Rac)-Lys-SMCC-DM1** in anhydrous DMSO (e.g., 10 mM).

- Preparation of Working Solution: Dilute the stock solution with the desired buffer (e.g., phosphate-buffered saline, pH 7.4) to a final concentration suitable for your analytical method (e.g., 10 µM).

- Incubation: Incubate the working solution at the desired temperature (e.g., 4°C, 25°C, or 37°C).

- Time Points: At various time points (e.g., 0, 2, 4, 8, 24, 48 hours), take an aliquot of the incubated solution.

- Sample Quenching (if necessary): Stop any further degradation by adding an organic solvent like acetonitrile or by freezing the sample immediately at -80°C.

- Analysis: Analyze the samples using a validated analytical method, such as LC-MS/MS, to quantify the remaining amount of intact **(Rac)-Lys-SMCC-DM1**.

- Data Analysis: Plot the concentration of **(Rac)-Lys-SMCC-DM1** as a function of time to determine its degradation kinetics.

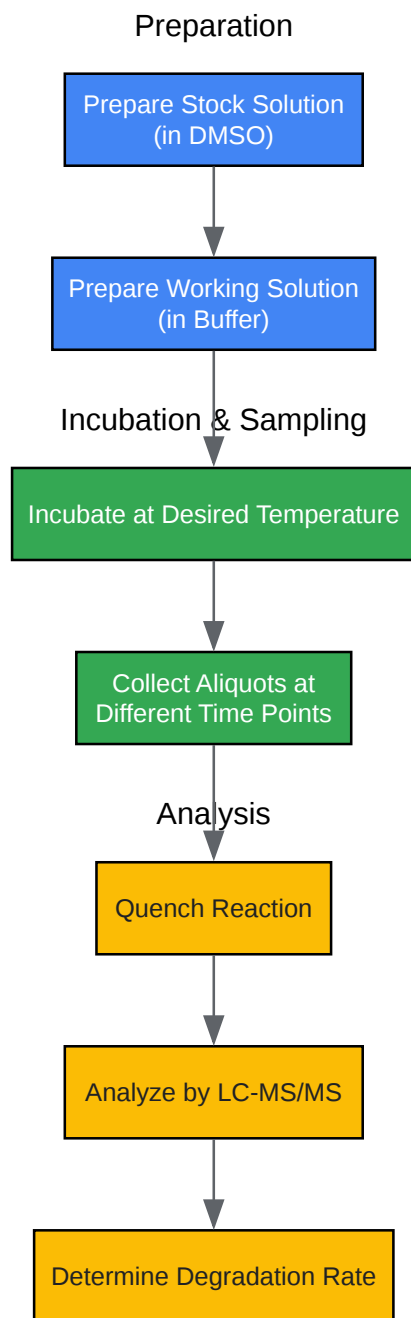Analytical Method: LC-MS/MS for Quantification

A common method for quantifying Lys-SMCC-DM1 and related catabolites is Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).[5]

- Chromatographic Separation: A reverse-phase column, such as a Phenomenex Kinetex C18, is often used.[5]

- Mobile Phase: A gradient elution with water and acetonitrile, both containing a small amount of formic acid (e.g., 0.1%), is typically employed to achieve good separation.[5]

- Mass Spectrometry Detection: A triple quadrupole mass spectrometer operating in positive electrospray ionization (ESI) mode is used for sensitive and specific detection.[5]

Visualizations

Workflow for Stability Assessment of (Rac)-Lys-SMCC-DM1

Preparation

Prepare Stock Solution
(in DMSO)

Prepare Working Solution
(in Buffer)

Incubation & Sampling

Incubate at Desired Temperature

Collect Aliquots at
Different Time Points

Analysis

Quench Reaction

Analyze by LC-MS/MS

Determine Degradation Rate

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Caption: A flowchart outlining the key steps for conducting a stability study of **(Rac)-Lys-SMCC-DM1**.

Potential Degradation Pathways of (Rac)-Lys-SMCC-DM1
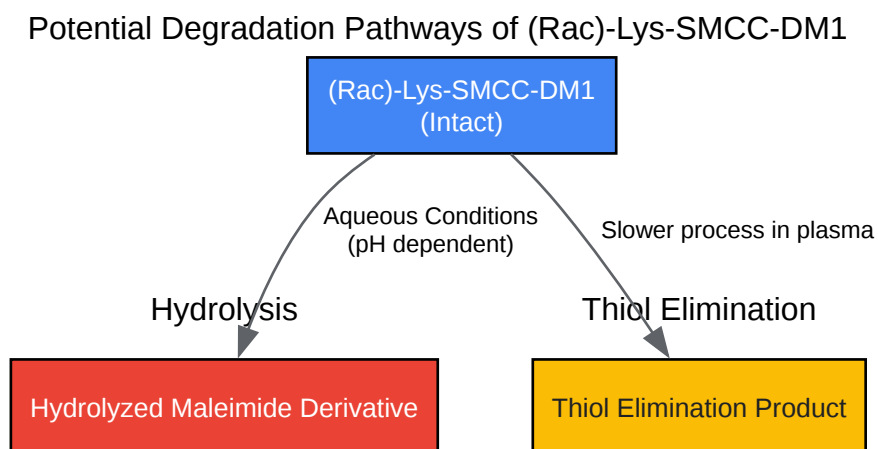
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Caption: A diagram illustrating the potential chemical degradation pathways for **(Rac)-Lys-SMCC-DM1**.

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